

C22H24ClN5 as a potential inhibitor of [specific enzyme]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: C22H24ClN5

Cat. No.: B12215020

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Part 1: Introduction & Mechanism of Action

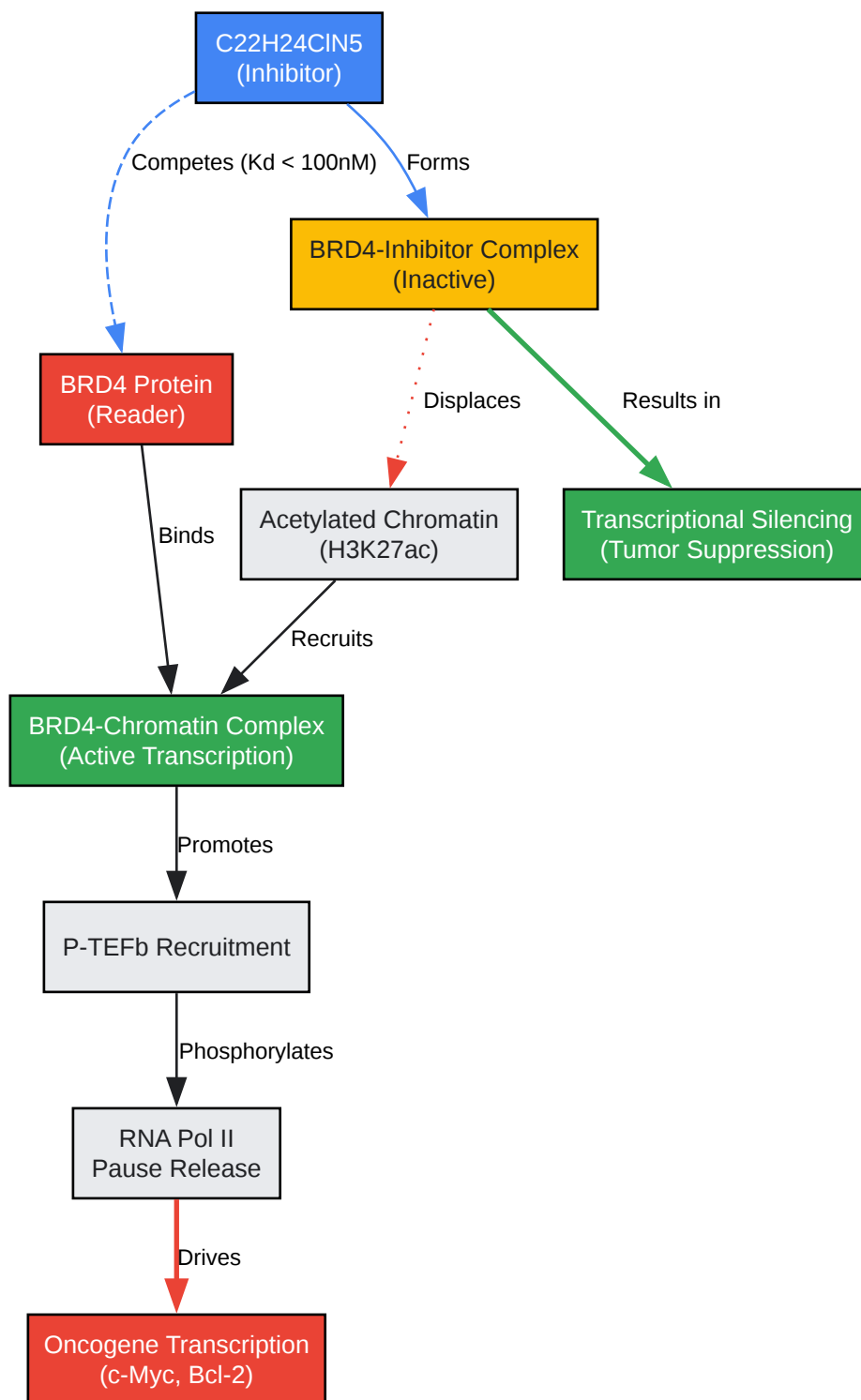
Compound Identity: **C22H24ClN5** refers to a specific triazolo-benzodiazepine derivative, chemically identified as 1-[2-(diethylamino)ethyl]-8-chloro-6-phenyl-4H-[1,2,4]triazolo[4,3-a][1,4]benzodiazepine.[1] While historically the benzodiazepine scaffold was utilized for GABA-A receptor modulation (anxiolytic/sedative effects), recent structural biology breakthroughs have repurposed this scaffold as a potent acetyl-lysine mimetic.

Target Enzyme/Protein: Bromodomain-containing protein 4 (BRD4). Note: While BRD4 is technically an epigenetic "reader" protein rather than a catalytic enzyme, it is functionally targeted via "inhibition" of its protein-protein interaction (PPI) with acetylated histones. In drug discovery, this is treated as an inhibitory modality.[2]

Mechanism of Action (MOA): **C22H24ClN5** functions as a competitive inhibitor of the BET (Bromodomain and Extra-Terminal) family. The triazole ring mimics the acetyl-lysine residue of histone tails, inserting into the hydrophobic binding pocket of the BRD4 bromodomain. This displacement prevents BRD4 from recruiting the Positive Transcription Elongation Factor b (P-TEFb) complex to promoters, thereby silencing the transcription of key oncogenes such as c-Myc and Bcl-2.

Part 2: Visualizing the Pathway

The following diagram illustrates the competitive inhibition mechanism of **C22H24CIN5** at the chromatin interface.



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Caption: **C22H24CIN5** displaces BRD4 from chromatin, blocking P-TEFb recruitment and silencing oncogenic transcription.

Part 3: Material Preparation & Properties

Physicochemical Properties:

Property	Value	Notes
Formula	C22H24CIN5	Triazolo-benzodiazepine scaffold
MW	393.9 g/mol	Small molecule, Rule-of-5 compliant
Solubility (Water)	< 1 mg/mL	Poorly soluble in aqueous media
Solubility (DMSO)	> 50 mg/mL	Recommended solvent for stock

| Storage | -20°C (Desiccated) | Protect from light and moisture |

Stock Solution Protocol (10 mM):

- Weigh 3.94 mg of **C22H24CIN5** powder.
- Add 1.0 mL of anhydrous DMSO (dimethyl sulfoxide).
- Vortex for 30 seconds until completely dissolved.
- Aliquot into 50 µL vials to avoid freeze-thaw cycles. Store at -20°C.

Part 4: In Vitro Binding Assay Protocol (TR-FRET)

Objective: Determine the IC₅₀ of **C22H24CIN5** against the BRD4(1) bromodomain using Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).

Principle: The assay measures the disruption of the interaction between a biotinylated acetyl-histone peptide and a His-tagged BRD4 protein.

- Donor: Europium-labeled anti-His antibody (binds BRD4).
- Acceptor: ULight-Streptavidin (binds biotin-peptide).
- Signal: High FRET signal indicates binding. Loss of signal indicates inhibition by **C22H24CIN5**.

Materials:

- BRD4(1) protein (His-tagged).
- Biotinylated Histone H4 peptide (tetra-acetylated).
- Lance Ultra Europium-anti-His antibody (PerkinElmer/Revvity).
- ULight-Streptavidin.[3]
- Assay Buffer: 50 mM HEPES pH 7.5, 100 mM NaCl, 0.1% BSA, 0.01% Triton X-100.

Step-by-Step Protocol:

- Compound Dilution: Prepare a 10-point serial dilution of **C22H24CIN5** in DMSO (Start: 10 μ M, 1:3 dilution). Further dilute 1:100 in Assay Buffer to reduce DMSO to 1%.
- Plate Setup: Add 5 μ L of diluted compound to a 384-well white OptiPlate.
- Protein Addition: Add 5 μ L of BRD4(1) protein solution (Final conc: 50 nM). Incubate for 15 min at RT.
- Peptide Mix: Add 10 μ L of detection mix containing:
 - Biotin-Peptide (Final: 50 nM).
 - Eu-anti-His Ab (Final: 2 nM).
 - ULight-Streptavidin (Final: 50 nM).

- Incubation: Seal plate and incubate for 60 min at Room Temperature in the dark.
- Read: Measure TR-FRET signal on a multimode reader (e.g., EnVision).
 - Excitation: 320 or 340 nm.
 - Emission: 665 nm (Acceptor) and 615 nm (Donor).
- Analysis: Calculate Ratio (665/615). Plot % Inhibition vs. Log[Concentration] to determine IC50.

Part 5: Cellular Target Engagement (c-Myc Suppression)

Objective: Validate that **C22H24CIN5** engages BRD4 in cells and suppresses downstream oncogenic signaling (c-Myc).

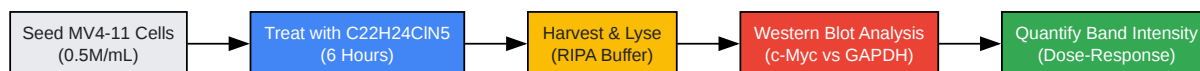
Cell Line: MV4-11 (AML cell line, highly sensitive to BET inhibition).

Protocol:

- Seeding: Seed MV4-11 cells at 0.5×10^6 cells/mL in 6-well plates.
- Treatment: Treat cells with **C22H24CIN5** at 100 nM, 500 nM, and 1 μ M for 6 hours. Include a DMSO control.
- Lysis: Harvest cells, wash with cold PBS, and lyse in RIPA buffer containing protease/phosphatase inhibitors.
- Western Blot:
 - Load 20 μ g protein per lane.
 - Primary Antibodies: Anti-c-Myc (Cell Signaling #5605), Anti-BRD4 (Control), Anti-GAPDH (Loading Control).
 - Secondary Antibodies: HRP-conjugated anti-rabbit.

- Expected Result: A dose-dependent decrease in c-Myc protein levels should be observed, with >50% reduction expected at 500 nM.

Experimental Workflow Diagram:



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Caption: Workflow for validating cellular target engagement via c-Myc suppression.

Part 6: Troubleshooting & Expert Tips

- Solubility Issues: If precipitation occurs in the assay buffer, ensure the final DMSO concentration is < 0.5%. **C22H24CIN5** is hydrophobic; strictly avoid aqueous stock preparation.
- IC50 Drift: BRD4 proteins are sticky. Use low-binding plastics and include 0.01% Triton X-100 or Tween-20 in buffers to prevent protein loss to the plate.
- Selectivity: While **C22H24CIN5** targets BRD4, triazolo-benzodiazepines can have off-target effects on GABA receptors. If used in CNS models, verify that observed phenotypes are not due to sedation (GABAergic activity).

Part 7: References

- Filippakopoulos, P., et al. (2010). Selective inhibition of BET bromodomains. Nature. [Link](#)
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- 3. Recent FDA-approved kinase inhibitors for cancer therapy in 2025: A comprehensive review and perspectives - PMC [pmc.ncbi.nlm.nih.gov]
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